

Palitantin FAQ & Troubleshooting Guide

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Compound Focus: Palitantin

CAS No.: 140224-89-1

Cat. No.: S8193762

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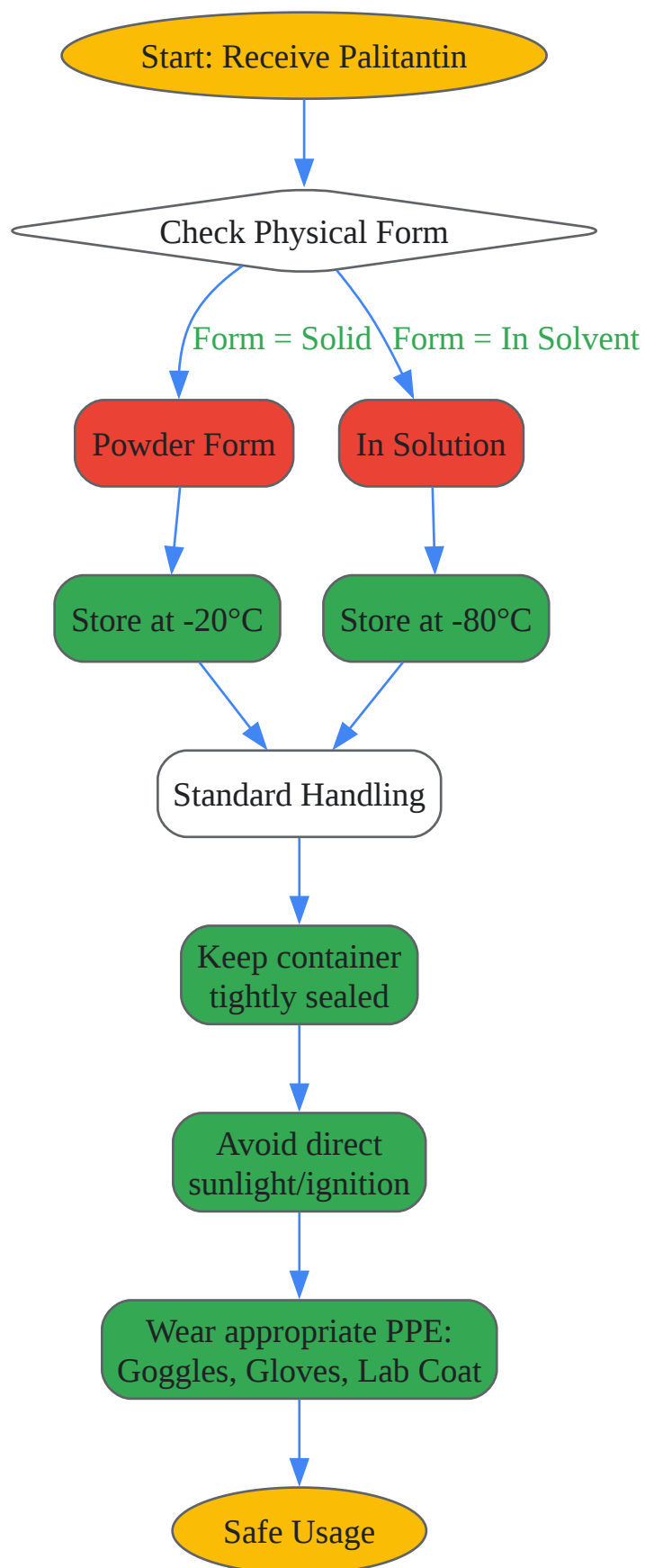
This section provides answers to frequently asked questions about the storage and handling of **Palitantin**.

- **What are the safe storage conditions for Palitantin?** According to the manufacturer, DC Chemicals, **Palitantin** should be stored in a **tightly sealed container in a cool, well-ventilated area** [1]. The specific storage temperatures are:
 - **-20°C** for the powder form [1].
 - **-80°C** when the compound is in a solvent [1]. It is also advised to keep the container away from direct sunlight and sources of ignition [1].
- **What personal protective equipment (PPE) should I use when handling Palitantin?** The safety data sheet recommends the following PPE [1]:
 - **Eye protection:** Safety goggles with side-shields.
 - **Hand protection:** Protective gloves.
 - **Skin and body protection:** Impervious clothing.
 - **Respiratory protection:** A suitable respirator, especially if adequate ventilation is not available.
- **What should I avoid when working with Palitantin?** You should take precautions to avoid the following [1]:
 - **Inhalation** of dust or aerosols.
 - **Contact** with eyes and skin.
 - **Formation** of dust and aerosols.
 - **Release** into the environment.
- **What are the known hazards associated with Palitantin?** **Palitantin** is classified as [1]:

- Harmful if swallowed (H302).
- Very toxic to aquatic life with long-lasting effects (H410).
- **I cannot find the specific molecular formula in the safety sheet. Where can I look?** The MSDS from DC Chemicals lists the formula as C₁₄H₂₃ClN₄O₂S₂ [1]. However, other commercial databases like ChemicalBook report the molecular formula as **C₁₄H₂₂O₄** [2]. For your experimental accuracy, it is highly recommended to cross-verify this information using analytical standards upon receipt.

Experimental Handling and Storage Workflow

The following diagram outlines the key decision points for the safe storage and handling of **Palitantin** in a laboratory setting.



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Summary of Key Storage Data

For quick reference, the core storage parameters are summarized in the table below.

Parameter	Specification	Source
Storage Temperature (Powder)	-20°C	[1]
Storage Temperature (in solvent)	-80°C	[1]
Container	Tightly sealed	[1]
Environment	Cool, well-ventilated place. Away from direct sunlight and ignition sources.	[1]
Appearance	White solid	[2]

First Aid Measures

In case of accidental exposure, follow these first aid measures and seek immediate medical attention [1]:

- **Eye contact:** Flush eyes immediately with large amounts of water for several minutes. Remove contact lenses if present. Call a physician promptly.
- **Skin contact:** Rinse skin thoroughly with water. Remove contaminated clothing and shoes. Call a physician.
- **Inhalation:** Move to fresh air.
- **Ingestion:** Wash out the mouth with water. **Do NOT induce vomiting.** Call a physician immediately.

Important Note for Researchers

The information provided here is based on the manufacturer's Safety Data Sheet and commercial catalogs.

For critical research applications, you should:

- **Re-confirm Specifications:** Always check the certificate of analysis that comes with your specific batch of **Palitantin**.
- **Verify Structure:** Be aware of discrepancies in reported molecular formulas ($C_{14}H_{23}ClN_4O_2S_2$ vs. $C_{14}H_{22}O_4$) and conduct your own analytical verification to ensure you are working with the correct compound [1] [2].

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References

1. Palitantin|15265-28-8|MSDS [dcchemicals.com]

2. palitantin | 15265-28-8 [chemicalbook.com]

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